

# In-Depth Technical Guide: Tridecanoic Acid-d9

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## Compound of Interest

Compound Name: Tridecanoic acid-d9

Cat. No.: B12414076

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular properties of deuterated tridecanoic acid (**tridecanoic acid-d9**), methodologies for its characterization, and its application in metabolic research.

## Core Data Presentation

The incorporation of deuterium into tridecanoic acid results in a predictable increase in its molecular weight. This isotopic labeling is a powerful tool for tracing the metabolic fate of this medium-chain fatty acid in biological systems. The table below summarizes the key quantitative data for both the deuterated and non-deuterated forms of tridecanoic acid.

Property	Tridecanoic Acid	Tridecanoic Acid-d9
Chemical Formula	C <sub>13</sub> H <sub>26</sub> O <sub>2</sub>	C <sub>13</sub> D <sub>9</sub> H <sub>17</sub> O <sub>2</sub>
Molecular Weight	214.34 g/mol	223.4 g/mol
Synonyms	n-Tridecanoic acid, Tridecylic acid	Tridecanoic-10,10,11,11,12,12,13,13,13-d9 acid

## Experimental Protocols

# Determination of Molecular Weight by Mass Spectrometry

The accurate determination of the molecular weight of small molecules, including isotopically labeled compounds like **tridecanoic acid-d9**, is crucial for their identification and characterization. Mass spectrometry (MS) is the primary analytical technique for this purpose.

**Objective:** To accurately determine the mass-to-charge ratio ( $m/z$ ) of **tridecanoic acid-d9** and confirm its molecular weight.

**Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an appropriate ionization source (e.g., electrospray ionization - ESI).

**Methodology:**

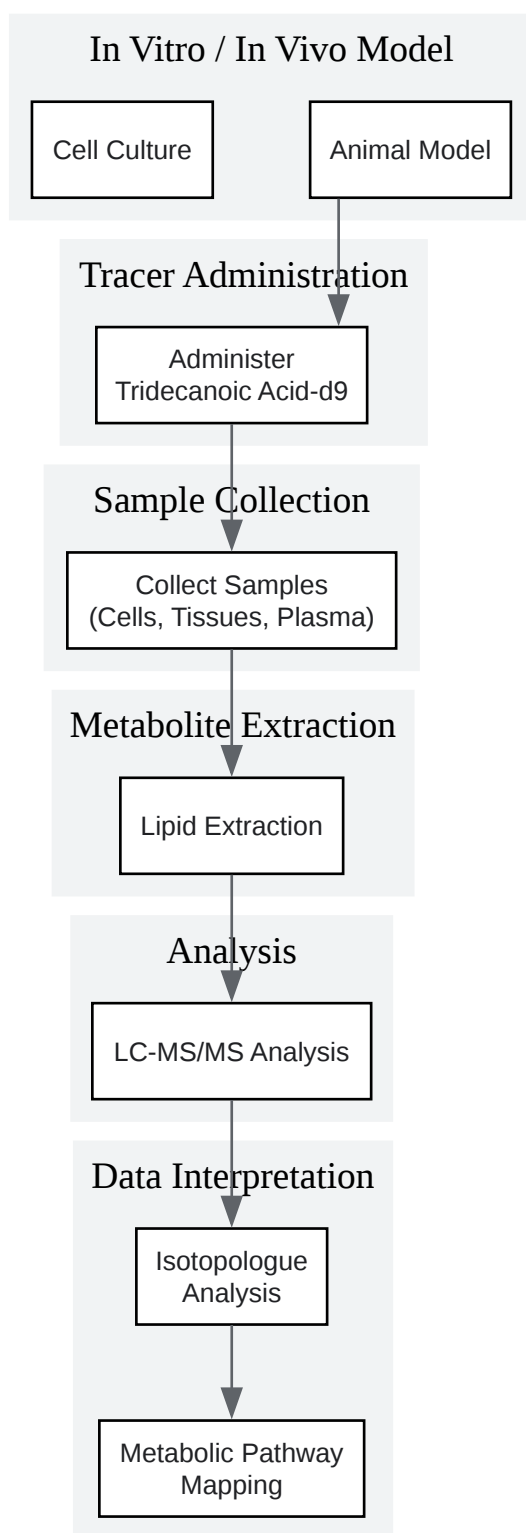
- **Sample Preparation:**
  - Prepare a stock solution of **tridecanoic acid-d9** in a suitable organic solvent (e.g., methanol, acetonitrile) at a known concentration (e.g., 1 mg/mL).
  - Prepare a series of dilutions from the stock solution to determine the optimal concentration for analysis.
  - Prepare a solution of a known internal standard (a compound with a known mass close to that of the analyte) at a fixed concentration.
- **Instrument Calibration:**
  - **External Calibration:** Prior to sample analysis, calibrate the mass spectrometer using a standard calibration mixture that covers a wide mass range, including the expected  $m/z$  of the analyte. This establishes the initial mass accuracy of the instrument.
  - **Internal Calibration (Lock Mass):** Introduce a known reference compound (lock mass) continuously into the ion source along with the analyte. This allows for real-time correction of any mass drift during the analysis, ensuring high mass accuracy.
- **Data Acquisition:**

- Introduce the prepared sample solution into the mass spectrometer via direct infusion or liquid chromatography (LC).
- Acquire mass spectra in full scan mode over a relevant m/z range.
- For ESI, data can be acquired in either positive or negative ion mode. For a carboxylic acid like tridecanoic acid, negative ion mode (detecting  $[M-H]^-$ ) is often preferred.
- Data Analysis:
  - Identify the peak corresponding to the molecular ion of **tridecanoic acid-d9**.
  - Utilize the instrument's software to perform mass correction using the internal standard (lock mass).
  - The software will calculate the accurate mass of the analyte. The experimentally determined molecular weight should be within a few parts per million (ppm) of the theoretical molecular weight (223.4 g/mol ).

## Mandatory Visualizations

### Experimental Workflow: Metabolic Tracing with Tridecanoic Acid-d9

Stable isotope tracing is a powerful technique to elucidate the metabolic fate of molecules in biological systems. **Tridecanoic acid-d9** can be used as a tracer to study fatty acid metabolism. The following diagram illustrates a typical experimental workflow for such a study.

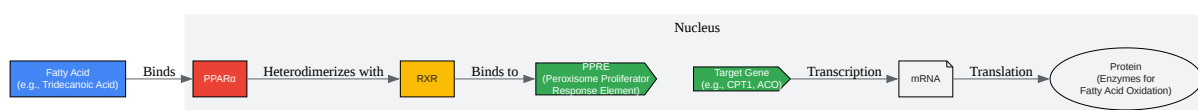


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Caption: A generalized workflow for a metabolic tracing experiment using stable isotope-labeled tridecanoic acid.

## Signaling Pathway: PPAR $\alpha$ Activation by Fatty Acids

Fatty acids, including medium-chain fatty acids like tridecanoic acid, can act as signaling molecules by activating nuclear receptors such as Peroxisome Proliferator-Activated Receptors (PPARs). PPAR $\alpha$  is a key regulator of lipid metabolism. The diagram below illustrates the general mechanism of PPAR $\alpha$  activation by a fatty acid ligand.



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Caption: The signaling pathway of PPAR $\alpha$  activation by a fatty acid ligand, leading to gene transcription.

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